

CAS number and molecular weight of Erythromycin A dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erythromycin A dihydrate

Cat. No.: B1671065

[Get Quote](#)

Erythromycin A Dihydrate: Physicochemical Properties

This document provides a concise summary of the key physicochemical properties of **Erythromycin A dihydrate**, a macrolide antibiotic. The information is intended for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The fundamental physicochemical identifiers for **Erythromycin A dihydrate** are presented below.

Property	Value
CAS Number	59319-72-1[1][2][3][4][5]
Molecular Formula	C ₃₇ H ₆₇ NO ₁₃ ·2H ₂ O[3][4]
Molecular Weight	769.96 g/mol [4][5]

Note: There is a minor discrepancy in the reported molecular weight across different sources. For instance, some sources indicate a molecular weight of 769.95 g/mol [3] or 751.945 g/mol [1]. The molecular formula is sometimes represented as C₃₇H₇₁NO₁₅[5]. The molecular weight of the anhydrous form is 733.9 g/mol [6].

Experimental Protocols

This document focuses on the presentation of the CAS number and molecular weight of **Erythromycin A dihydrate**. Detailed experimental protocols for the determination of these properties are not within the scope of this guide.

Diagrams and Visualizations

As this guide pertains to specific chemical identifiers, signaling pathways and experimental workflows are not applicable. Therefore, no diagrams are included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 4. scbt.com [scbt.com]
- 5. Erythromycin A dihydrate|59319-72-1|COA [dcchemicals.com]
- 6. Erythromycin A dihydrate | C37H67NO13 | CID 44451949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular weight of Erythromycin A dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671065#cas-number-and-molecular-weight-of-erythromycin-a-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com